

N-(2-Oxoethyl)phthalimide: A Technical Guide for Researchers

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Compound of Interest

Compound Name: **N-(2-Oxoethyl)phthalimide**

Cat. No.: **B017646**

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CAS Number: 2913-97-5 Molecular Formula: C₁₀H₇NO₃ Molecular Weight: 189.17 g/mol

This technical guide provides an in-depth overview of **N-(2-Oxoethyl)phthalimide**, a valuable intermediate in organic and medicinal chemistry. Tailored for researchers, scientists, and drug development professionals, this document outlines the compound's physicochemical properties, synthesis, and applications, with a focus on its utility in the development of novel therapeutics.

Physicochemical and Spectroscopic Data

N-(2-Oxoethyl)phthalimide is a white to off-white solid, utilized as a key building block in the synthesis of a variety of heterocyclic compounds and as a precursor in the Gabriel synthesis of primary amines.^[1] Its physical and chemical properties are summarized below.

Property	Value	Reference(s)
Melting Point	116-118 °C	
Boiling Point	324.3 ± 25.0 °C (Predicted)	
Density	1.376 ± 0.06 g/cm³ (Predicted)	
Solubility	Chloroform (Slightly, Heated, Sonicated), Ethyl Acetate (Slightly)	
Appearance	White to off-white powder	[1]

Spectroscopic Data:

- ¹H NMR (CDCl₃): δ 9.66 (s, 1H, -CHO), 7.90-7.84 (m, 2H, Ar-H), 7.78-7.73 (m, 2H, Ar-H), 4.56 (s, 2H, -CH₂-)[[1](#)]
- Infrared (IR) Spectroscopy (Predicted): The IR spectrum is expected to show characteristic absorption bands for the phthalimide carbonyl groups (around 1700-1770 cm⁻¹), the aldehyde carbonyl group (around 1720-1740 cm⁻¹), and C-H stretching of the aromatic ring and the aldehyde.
- Mass Spectrometry (MS) (Predicted): The mass spectrum is expected to show a molecular ion peak [M]⁺ at m/z 189, corresponding to the molecular weight of the compound.

Synthesis and Purification

A common and efficient method for the synthesis of **N-(2-Oxoethyl)phthalimide** is the acidic hydrolysis of its precursor, N-(2,2-diethoxyethyl)phthalimide (also known as phthalimidoacetaldehyde diethyl acetal).

Experimental Protocol: Synthesis via Hydrolysis of Diethyl Acetal

Materials:

- N-(2,2-diethoxyethyl)phthalimide

- 1N Hydrochloric Acid (HCl)
- Dichloromethane (CH₂Cl₂)
- Saturated saline solution
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)

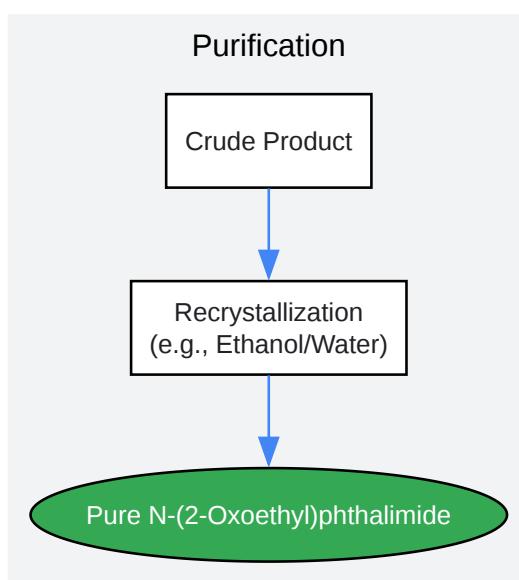
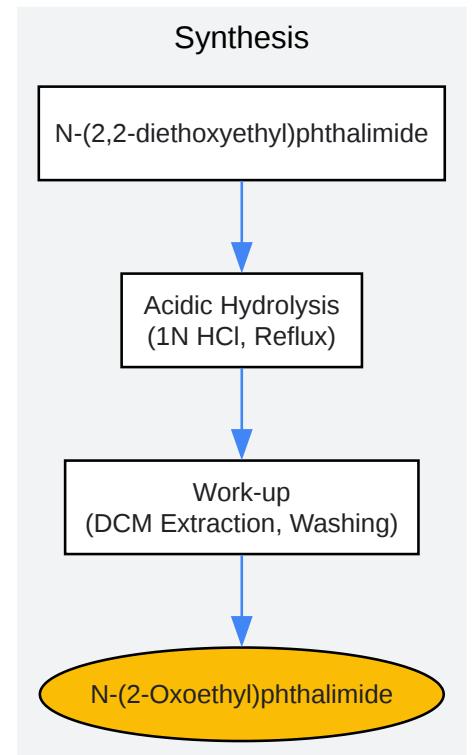
Procedure:

- Hydrolysis: Dissolve N-(2,2-diethoxyethyl)phthalimide in 1N aqueous HCl. Reflux the mixture with stirring for 1 hour. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Extraction: After cooling to room temperature, extract the reaction mixture with dichloromethane (e.g., 2 x 100 mL).
- Washing: Wash the combined organic layers with a saturated saline solution (100 mL).
- Drying: Dry the organic layer over anhydrous MgSO₄ or Na₂SO₄.
- Solvent Removal: Filter the drying agent and remove the solvent by distillation under reduced pressure to yield **N-(2-Oxoethyl)phthalimide**. A yield of up to 99% has been reported for a similar procedure.[\[1\]](#)

Purification

The crude **N-(2-Oxoethyl)phthalimide** can be purified by recrystallization from a suitable solvent system, such as ethanol/water.

Synthesis of N-(2-Oxoethyl)phthalimide



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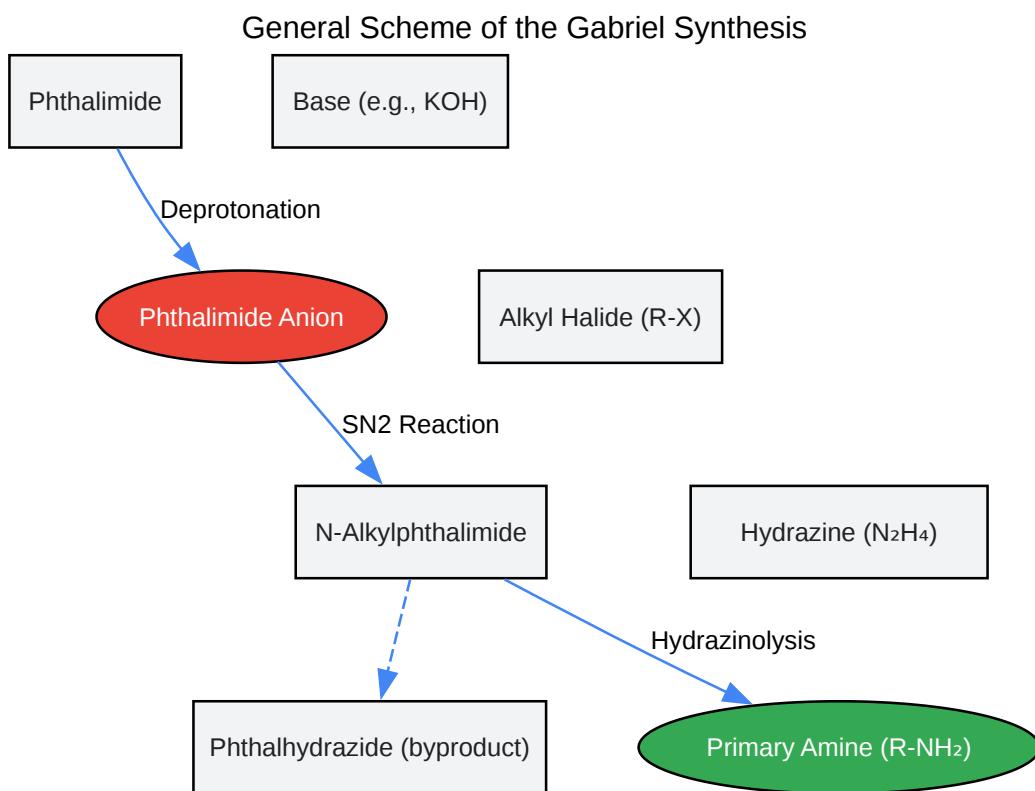
Caption: Workflow for the synthesis and purification of **N-(2-Oxoethyl)phthalimide**.

Applications in Research and Drug Development

N-(2-Oxoethyl)phthalimide is a versatile reagent in organic synthesis, primarily serving as a precursor for various nitrogen-containing heterocycles and as a key component in the Gabriel synthesis of primary amines. The phthalimide group acts as a masked form of a primary amine, which can be deprotected under specific conditions.

Gabriel Synthesis of Primary Amines

The Gabriel synthesis is a robust method for preparing primary amines from alkyl halides, avoiding the over-alkylation that can occur with direct amination. **N-(2-Oxoethyl)phthalimide** can be utilized in a modified Gabriel synthesis to introduce a protected aminoacetaldehyde moiety. The aldehyde functionality can then be further reacted before the deprotection of the amine.



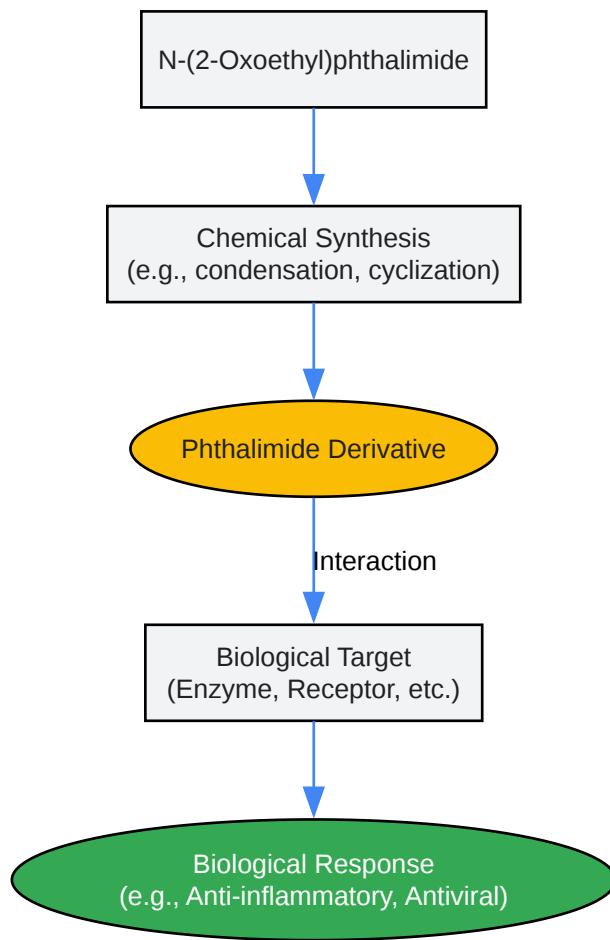
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Caption: The Gabriel synthesis pathway for primary amine formation.

Synthesis of Bioactive Molecules

Phthalimide derivatives are known to exhibit a wide range of biological activities, including anti-inflammatory, antimicrobial, and antiviral properties. **N-(2-Oxoethyl)phthalimide** serves as a valuable starting material for the synthesis of more complex molecules with potential therapeutic applications. The aldehyde group is particularly reactive and can participate in various carbon-carbon and carbon-nitrogen bond-forming reactions, allowing for the construction of diverse molecular scaffolds. While a specific signaling pathway for **N-(2-Oxoethyl)phthalimide** is not well-documented, its derivatives are often designed to interact with biological targets such as enzymes or receptors.

Role of Phthalimide Derivatives in Drug Discovery

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Caption: General workflow for developing bioactive phthalimide derivatives.

Safety and Handling

N-(2-Oxoethyl)phthalimide should be handled in a well-ventilated area, and appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier. Store in a cool, dry place under an inert atmosphere. Some suppliers recommend storage in a freezer at -20°C.

This technical guide is intended for informational purposes only and should be used in conjunction with established laboratory safety practices and a thorough review of the current literature.

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References

- 1. N-(2-Oxoethyl)phthalimide | 2913-97-5 [chemicalbook.com]
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